

In-Depth Technical Guide to 1-Hexanol-d13: Material Safety and Toxicological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hexanol-d13

Cat. No.: B2462757

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **1-Hexanol-d13**. It is intended for researchers, scientists, and professionals in drug development who may handle this substance. This document consolidates key quantitative data, details relevant experimental protocols for toxicological assessment, and visualizes the metabolic pathways and mechanisms of action. Given the limited specific data for the deuterated form, information for its non-deuterated analogue, 1-Hexanol, is included as a close proxy and is clearly noted.

Chemical and Physical Properties

1-Hexanol-d13 is a deuterated form of 1-Hexanol, where 13 hydrogen atoms have been replaced by deuterium. This isotopic labeling is useful in various research applications, including metabolic and mechanistic studies. The physical and chemical properties of **1-Hexanol-d13** are very similar to those of 1-Hexanol.

Property	1-Hexanol-d13	1-Hexanol
CAS Number	204244-84-8[1][2][3]	111-27-3[4][5]
Linear Formula	CD ₃ (CD ₂) ₄ CD ₂ OH	CH ₃ (CH ₂) ₅ OH
Molecular Weight	115.25 g/mol	102.177 g/mol
Appearance	Colorless liquid	Colorless liquid
Melting Point	-52 °C (lit.)	-45 °C
Boiling Point	156.5 °C (lit.)	157 °C
Density	0.918 g/mL at 25 °C	0.82 g/cm ³ at 20 °C
Flash Point	59.00 °C (closed cup)	60 °C
Refractive Index	n ₂₀ /D 1.414 (lit.)	1.4178 (at 20 °C)
Solubility in Water	Slightly soluble	5.9 g/L at 20 °C
Vapor Pressure	Not available	1 hPa at 20 °C
Lower Explosion Limit	Not available	1.2 vol%
Upper Explosion Limit	Not available	7.7 vol%

Safety and Hazard Information

The hazard classification for **1-Hexanol-d13** is consistent with that of 1-Hexanol. It is a flammable liquid and is harmful if swallowed.

Hazard Information	Details
Signal Word	Warning
Hazard Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark)
Hazard Statements	H226: Flammable liquid and vapour. H302: Harmful if swallowed. H412: Harmful to aquatic life with long lasting effects.
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Storage Class Code	3 - Flammable liquids
WGK	WGK 3 (highly hazardous for water)

Toxicological Data

Toxicological data for **1-Hexanol-d13** is not readily available. The following data for 1-Hexanol provides a strong indication of its toxicological profile.

Toxicity Data (1-Hexanol)	Value	Species	Test Guideline
Acute Oral LD50	720 mg/kg	Rat	OECD 401 (or equivalent)
1950 mg/kg	Mouse	Not specified	
Acute Dermal LD50	1500 mg/kg	Rabbit	OECD 402 (or equivalent)
Sensory Irritation (RD50)	240 ppm	Mouse	Alarie Test

Experimental Protocols

The toxicological data presented above are typically obtained through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

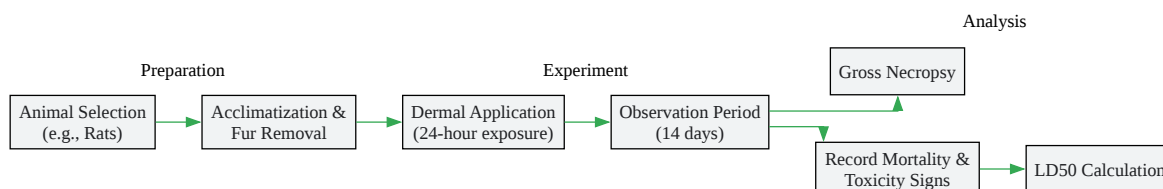
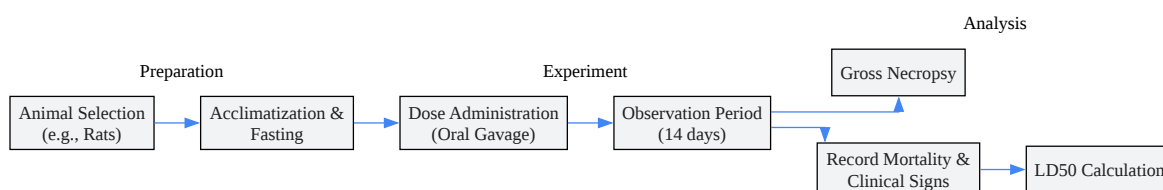
Acute Oral Toxicity (based on OECD Test Guideline 401)

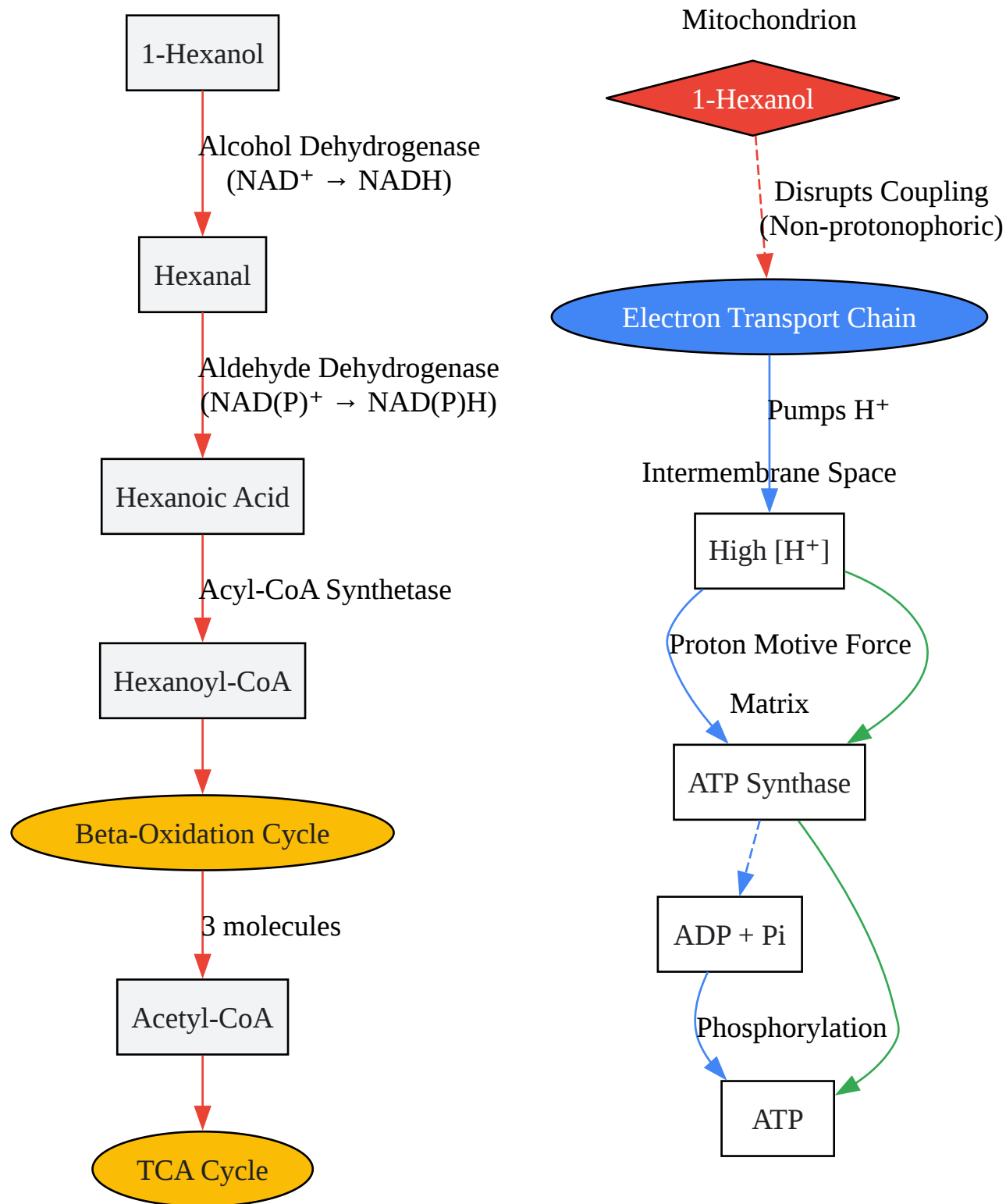
The acute oral toxicity test provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance. The LD50 (median lethal dose) is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route.

Methodology:

- **Test Animals:** Healthy, young adult rodents (typically rats) of a commonly used laboratory strain are used. At least 5 rodents are used at each dose level.
- **Fasting:** Animals are fasted prior to dosing (e.g., overnight).
- **Dose Administration:** The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group. If a single dose is not possible, the dose can be given in smaller fractions over a period not exceeding 24 hours.

- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. Body weight is recorded weekly.
- Necropsy: All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 1-Hexanol | C₆H₁₄O | CID 8103 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Acute dermal toxicity-402 | PPTX [slideshare.net]
- 4. The nature of uncoupling by n-hexane, 1-hexanethiol and 1-hexanol in rat liver mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. nucro-technics.com [nucro-technics.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 1-Hexanol-d₁₃: Material Safety and Toxicological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2462757#1-hexanol-d13-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com